

Essential Safety and Operational Guide for Handling Diadenosine Pentaphosphate Pentasodium

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Compound of Interest

Compound Name: *Diadenosine pentaphosphate pentasodium*

Cat. No.: *B15597894*

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This guide provides immediate safety, handling, and disposal protocols for **Diadenosine pentaphosphate pentasodium** (Ap5A), a vital research compound. Designed for researchers, scientists, and drug development professionals, this document outlines essential personal protective equipment (PPE), procedural steps, and disposal plans to ensure a safe laboratory environment.

Physicochemical and Safety Data

Diadenosine pentaphosphate pentasodium is a white to off-white powder.^[1] While extensive toxicological data is not available, it should be handled by qualified personnel trained in laboratory procedures.^{[1][2]} The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₉ N ₁₀ O ₂₂ P ₅ ·5Na	[1][2][3]
Molecular Weight	1026.28 g/mol	[1][2][3]
Appearance	White to off-white powder	[1][2]
Purity	≥95% (HPLC)	[2][3]
Solubility	50 mg/mL in water	[1][2]
Storage Temperature	-20°C under inert atmosphere	[1][2]

Personal Protective Equipment (PPE)

A thorough risk assessment is necessary to identify all potential hazards before beginning any experiment.[4] The minimum required PPE for handling **Diadenosine pentaphosphate pentasodium** in a laboratory setting where chemical, biological, or radiological hazards are present includes:[5]

- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement.[5] For tasks with a splash hazard, such as preparing solutions, chemical splash goggles should be worn.[6] A face shield, worn in addition to goggles, is recommended when handling larger quantities or when there is a significant risk of splashing.[5] All eye and face protection should be ANSI Z87.1 compliant.[5]
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental contact.[5] If direct contact occurs, gloves should be removed immediately, and hands should be washed before putting on a new pair.[5] For tasks with a higher risk of exposure, consider wearing double gloves.[5]
- **Body Protection:** A lab coat is essential to protect skin and clothing from potential spills.[4][7] Long pants and closed-toe shoes must be worn at all times in the laboratory.[5]
- **Respiratory Protection:** Due to the powdered nature of the compound, a NIOSH-approved N95 particulate respirator is recommended, especially when weighing or transferring the powder, to prevent inhalation.[4][8]

Operational Plan: Handling and Solution Preparation

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage.
- Store the container at -20°C in a dry, inert atmosphere.^{[1][2]}
- For maximum product recovery, centrifuge the vial before opening the cap.^{[1][2]}

Experimental Protocol: Preparation of an Aqueous Stock Solution

- Preparation:
 - Don the appropriate PPE as outlined above (lab coat, gloves, and safety goggles).
 - Perform the weighing of the powder in a chemical fume hood or a designated area with good ventilation to minimize inhalation risk.
- Weighing:
 - Place a weigh boat on an analytical balance and tare.
 - Carefully transfer the desired amount of **Diadenosine pentaphosphate pentasodium** powder to the weigh boat.
- Dissolving:
 - Transfer the powder to an appropriate sterile container.
 - Add the required volume of sterile, purified water to achieve the desired concentration (e.g., for a 50 mg/mL solution, add 1 mL of water for every 50 mg of powder).
 - Gently vortex or swirl the container until the powder is completely dissolved.
- Sterilization and Storage:

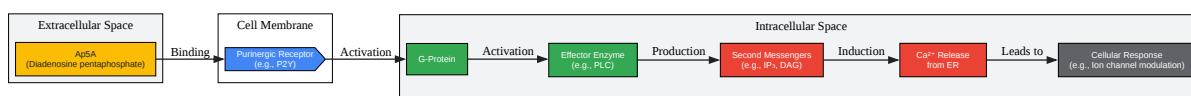
- If required for your experiment, sterile filter the solution through a 0.22 μm filter into a new sterile container.[9]
- Stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.[9]

Disposal Plan

All waste materials, including empty containers, contaminated gloves, and excess solutions, should be disposed of in accordance with local, state, and federal regulations. As the toxicological properties have not been fully investigated, it is prudent to treat the waste as potentially hazardous.[10] Do not empty into drains.[10] Collect waste in a suitable, labeled container for disposal by trained personnel.[10]

Signaling Pathway

Diadenosine pentaphosphate (Ap5A) is recognized as an endogenous signaling molecule, often referred to as an "alarmone," that is released into the extracellular space under conditions of cellular stress.[8][11] It can then interact with various purinergic receptors on target cells, initiating intracellular signaling cascades.[8]



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Caption: Extracellular Ap5A signaling via a G-protein coupled purinergic receptor.

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